Standard Operating Procedure: Handling & Application of Dibutyl 2-butoxysuccinate

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Compound of Interest

Compound Name:	*Dibutyl 2-butoxysuccinate*
CAS No.:	*63842-87-5*
Cat. No.:	*B1601648*

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Chemical Profile & Identification

Scope: This protocol defines the technical standards for the safe handling, storage, and experimental application of **Dibutyl 2-butoxysuccinate** (DBBS).

Critical Distinction: Do not confuse this compound with Dibutyl succinate (CAS 141-03-7) or Bis(2-butoxyethyl) adipate (CAS 141-18-4). While structurally related, their physical properties and toxicological profiles differ. Verify the CAS number before use.

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Property	Specification
Chemical Name	Dibutyl 2-butoxysuccinate
CAS Number	63842-87-5
Molecular Formula	$C_{16}H_{30}O_5$
Molecular Weight	302.41 g/mol
Physical State	Viscous, colorless to pale yellow liquid
Solubility	Insoluble in water; Soluble in Ethanol, Acetone, Diethyl Ether, Chloroform
Primary Applications	Insect Repellent (Ticks/Fleas), Plasticizer, Coalescing Agent

Risk Assessment & Engineering Controls

Hazard Classification: Generally regarded as low acute toxicity, DBBS is a mild skin/eye irritant and poses a risk to aquatic environments if mishandled.

Safety Protocols (E-E-A-T)

- Inhalation Risk: Low vapor pressure reduces inhalation risk at room temperature. However, aerosolization (during spraying or heating) requires a fume hood.
- Skin Contact: DBBS is lipophilic and can penetrate the stratum corneum. Wear Nitrile gloves (0.11 mm thickness minimum). Latex is permeable to many esters and is not recommended.
- Environmental Control: As a succinate ester, this compound is potentially toxic to aquatic life. Zero-discharge protocol applies; do not dispose of down the drain.

Emergency Response[3]

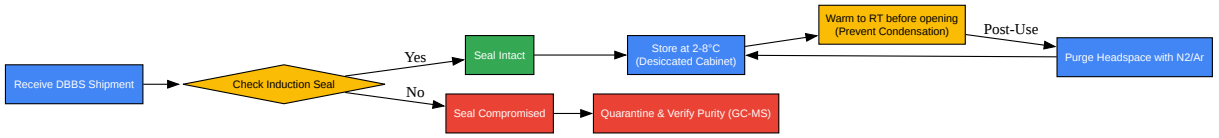
- Spill: Adsorb with vermiculite or sand. Do not use combustible materials like sawdust.
- Eye Contact: Flush with saline for 15 minutes. The lipophilic nature means water alone may not immediately remove the film; use an isotonic wash if available.

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Storage & Stability Protocol

Mechanism of Degradation: The primary instability pathway for DBBS is hydrolysis, where atmospheric moisture attacks the ester linkages, reverting the compound to succinic acid derivatives and butanol. This reaction is catalyzed by heat and acidity.

Storage Logic Diagram



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Figure 1: Decision logic for receiving and storing moisture-sensitive esters.

Operational Protocol: Preparation of Stock Solutions

Challenge: DBBS is viscous. Volumetric measurement (pipetting) leads to high error rates due to residue retention in tips and meniscus reading errors. Solution: All stock solutions must be prepared gravimetrically (by weight).

Step-by-Step Methodology

- Tare: Place a volumetric flask (Class A) on an analytical balance. Tare the balance.
- Solvent Addition (Pre-fill): Add approximately 10% of the final volume of solvent (e.g., Ethanol or Acetone) to the flask.
  - Reasoning: Adding the viscous ester directly to dry glass can cause it to stick to the bottom, making dissolution difficult.
- Gravimetric Addition: Using a glass Pasteur pipette, drip DBBS directly into the solvent.

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- Target Mass Calculation:

- Dissolution: Swirl gently until the Schlieren lines (refractive index changes) disappear.
- Make to Volume: Fill to the mark with solvent. Invert 10 times to mix.

Analytical Validation: GC-MS Quality Control

Before using DBBS in biological assays (e.g., repellent testing), purity must be verified to ensure no hydrolysis products (Butanol, Succinic acid) are present.

Instrument Parameters

Parameter	Setting
Column	DB-5ms or Rtx-5 (Non-polar, 5% phenyl polysilphenylene-siloxane)
Dimensions	30m x 0.25mm ID x 0.25µm film
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Injection	1 µL, Split 20:1
Inlet Temp	250°C
Oven Program	60°C (1 min) → 20°C/min → 280°C (Hold 5 min)
MS Source	EI (70 eV), 230°C
Scan Range	40–450 m/z

Interpretation:

- DBBS Peak: Expect a late-eluting peak (high boiling point).
- Impurity Flags: Early peaks (< 5 mins) indicate solvent or hydrolysis breakdown (Butanol).

Application Note: Formulation for Repellent Bioassays

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Research into DBBS often involves topical application. Pure DBBS is oily and unsuitable for direct skin application in controlled doses. It requires emulsification.

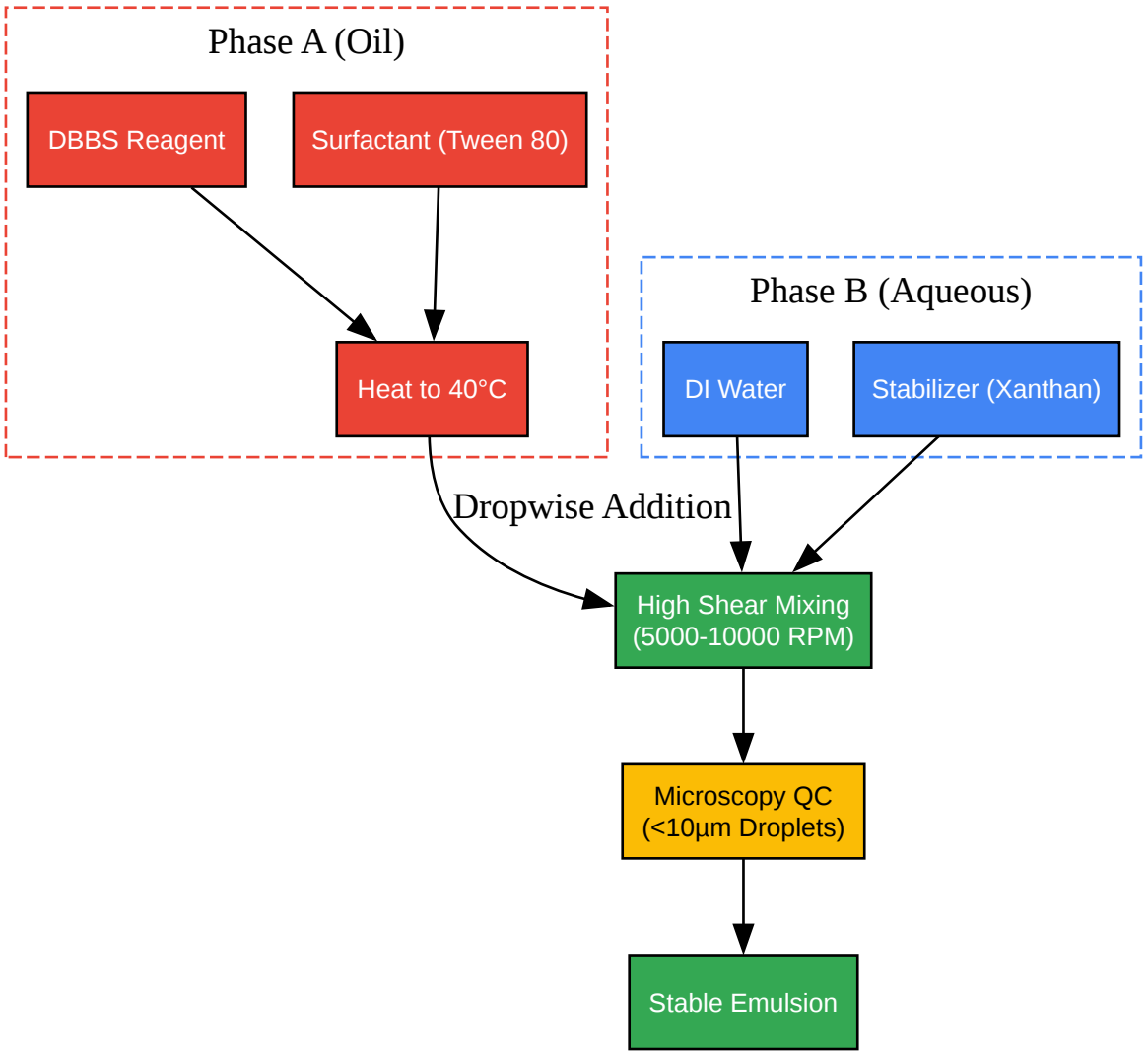
Oil-in-Water (O/W) Emulsion Protocol

Objective: Create a stable 5% DBBS lotion for topical testing.

- Phase A (Oil Phase):
  - Weigh 5.0g **Dibutyl 2-butoxysuccinate**.
  - Add 2.0g Polysorbate 80 (Tween 80) as the surfactant (HLB ~15).
  - Heat to 40°C in a water bath to lower viscosity.
- Phase B (Aqueous Phase):
  - Weigh 93.0g Deionized Water.
  - Optional: Add 0.1% Xanthan Gum (stabilizer) if long-term stability is required.
- Emulsification:
  - Place Phase B under a high-shear mixer (e.g., Ultra-Turrax) at 5,000 RPM.
  - Slowly drip Phase A into Phase B.
  - Increase speed to 10,000 RPM for 2 minutes.
- Verification:
  - Microscopy check: Oil droplets should be uniform and <10µm.

Formulation Workflow

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Figure 2: Emulsification workflow for creating topical delivery systems.

Disposal & Environmental Compliance

Regulatory Status: While often used in "minimum risk" pesticide formulations, DBBS is a chemical waste.

- Segregation: Dispose of in Non-Halogenated Organic Waste streams.
- Prohibition: Do not mix with strong oxidizers (Nitric acid, Peroxides) in the waste container to prevent exothermic reactions.

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- Empty Containers: Triple rinse with Ethanol before discarding glass containers. The rinse ethanol must be treated as organic waste.

References

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